

Proper Disposal Procedures for CDK5 Inhibitor 20-223

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CDK5 inhibitor 20-223

Cat. No.: B2935848

[Get Quote](#)

The following provides a comprehensive guide for the proper disposal of the **CDK5 inhibitor 20-223** (CAS No. 865317-30-2), a potent research compound used in laboratory settings. As this chemical is a biologically active molecule with anti-cancer properties, it must be handled and disposed of as hazardous chemical waste.^{[1][2][3]} Adherence to institutional and local regulations for hazardous waste disposal is mandatory.

I. Chemical and Safety Data

A summary of the key quantitative data for **CDK5 inhibitor 20-223** is presented below. This information is crucial for safe handling and storage.

Property	Value	Reference
CAS Number	865317-30-2	[1]
Molecular Formula	C19H19N3O	[1]
Molecular Weight	305.38 g/mol	[1]
IC50 (CDK2)	6.0 nM	[2]
IC50 (CDK5)	8.8 nM	[2]
Appearance	Solid powder	[1]
Solubility	Soluble in DMSO	[1]
Storage (Short-term)	0 - 4 °C (days to weeks)	[1]
Storage (Long-term)	-20 °C (months to years)	[1]
Purity	>98%	[1]

II. Step-by-Step Disposal Protocol

The disposal of **CDK5 inhibitor 20-223**, whether in solid form or dissolved in a solvent like DMSO, must follow hazardous waste protocols. Never dispose of this chemical down the sink or in regular trash.[4][5]

Experimental Protocol: Waste Handling and Disposal

Objective: To safely collect and dispose of **CDK5 inhibitor 20-223** waste in accordance with standard laboratory safety protocols.

Materials:

- Appropriate Personal Protective Equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves.
- Designated hazardous waste container (clearly labeled, compatible with the waste type).
- Chemical waste labels.

- Secondary containment tray.[6]

Procedure:

- Segregation of Waste:
 - Solid Waste: Collect unused or expired solid 20-223 powder in its original container or a securely sealed, compatible container.
 - Liquid Waste: Collect solutions of 20-223 (e.g., in DMSO) in a dedicated, leak-proof liquid waste container. Do not mix with other incompatible waste streams.[7] For instance, do not mix organic solvent waste with aqueous acidic or basic waste.[6]
 - Contaminated Materials: Any materials that have come into contact with the inhibitor, such as pipette tips, gloves, and spill cleanup materials, should be considered hazardous waste.[8] These items should be collected in a designated, sealed bag or container.
- Waste Container Management:
 - Labeling: Affix a hazardous waste label to the container as soon as the first waste is added.[9] The label must clearly state "Hazardous Waste" and list all constituents, including the full chemical name "**CDK5 inhibitor 20-223**" and any solvents (e.g., Dimethyl Sulfoxide).
 - Storage: Store the waste container in a designated satellite accumulation area within the laboratory.[9] The container must be kept closed at all times except when adding waste.[8] It is recommended to use a secondary containment tray to prevent spills.[6]
 - Container Integrity: Ensure the waste container is made of a material compatible with the waste. For DMSO solutions, a high-density polyethylene (HDPE) or glass container is appropriate.
- Disposal of Empty Containers:
 - An empty container that held **CDK5 inhibitor 20-223** must be treated as hazardous waste unless properly decontaminated.

- To decontaminate, triple rinse the container with a suitable solvent (e.g., ethanol or another solvent capable of dissolving the compound).[4]
- Collect the rinseate as hazardous liquid waste.[4]
- After triple rinsing, the container can often be disposed of as regular trash, but be sure to deface the original label.[4] Always check with your institution's specific guidelines.
- Requesting Waste Pickup:
 - Once the waste container is full (typically no more than 3/4 full for safety) or when the experiment is complete, arrange for pickup by your institution's Environmental Health and Safety (EHS) or equivalent hazardous waste management office.[4][9]
 - Do not transport hazardous waste outside of the laboratory yourself.[4]

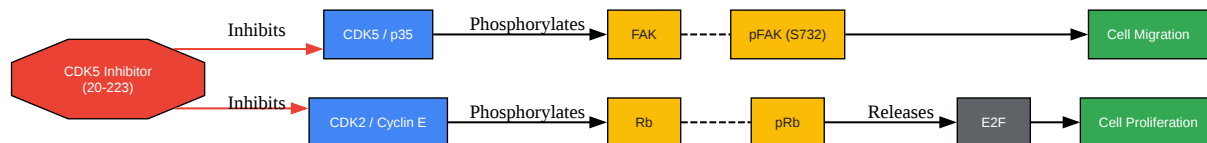
Spill Cleanup:

- In the event of a spill, treat all cleanup materials (absorbent pads, wipes, contaminated PPE) as hazardous waste.[4][8]
- Place all contaminated items into a sealed bag or container, label it as hazardous waste, and dispose of it through the institutional waste program.

III. Signaling Pathway and Experimental Workflow

CDK5 Signaling Pathway

CDK5 (Cyclin-dependent kinase 5) is a unique member of the CDK family that is primarily active in post-mitotic neurons and plays a role in various cellular processes.[10][11] In the context of cancer, its dysregulation has been implicated in tumorigenesis.[3][12] The inhibitor 20-223 has been shown to be effective against colorectal cancer cells by inhibiting the kinase activity of both CDK5 and CDK2.[2][3] This inhibition disrupts downstream signaling, affecting cell migration and proliferation.[3][12]

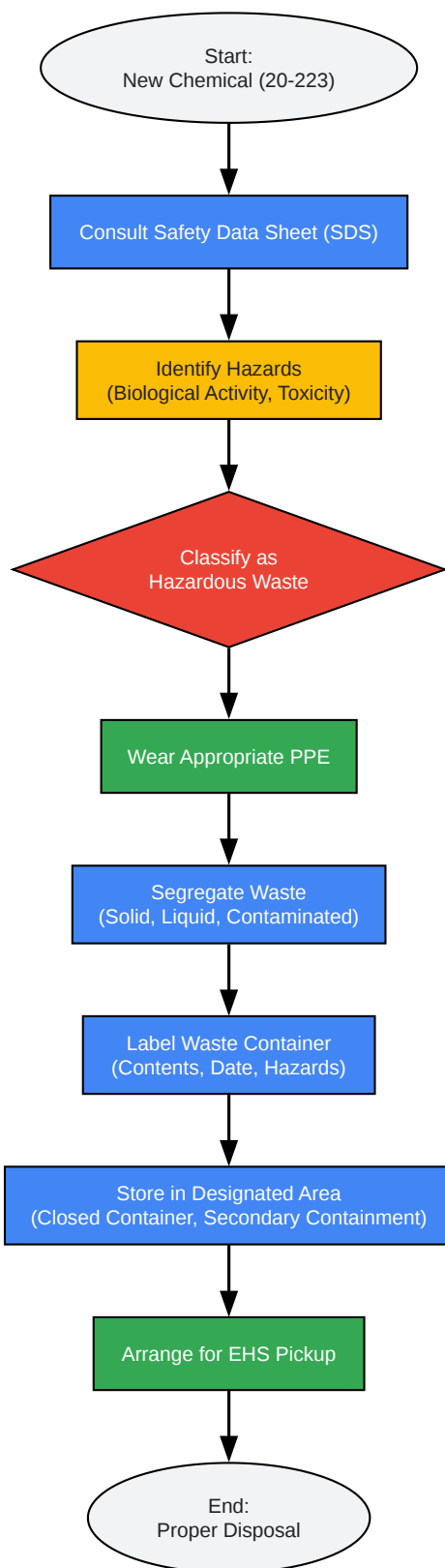


[Click to download full resolution via product page](#)

CDK5 and CDK2 inhibition by 20-223 disrupts cell migration and proliferation pathways.

Logical Workflow for Chemical Disposal

The process for determining the correct disposal procedure for a laboratory chemical follows a logical sequence to ensure safety and compliance.



[Click to download full resolution via product page](#)

A logical workflow for the safe handling and disposal of a laboratory chemical like 20-223.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medkoo.com [medkoo.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Characterization of CDK(5) inhibitor, 20-223 (aka CP668863) for colorectal cancer therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 4. vumc.org [vumc.org]
- 5. Hazardous Waste and Disposal - American Chemical Society [acs.org]
- 6. safrole.com [safrole.com]
- 7. Chemical waste | Hazardous Waste Management - McGill University [mcgill.ca]
- 8. Procedures for Disposal of Unwanted Laboratory Material (ULM) [risk.byu.edu]
- 9. ehrls.upenn.edu [ehrls.upenn.edu]
- 10. Protocols for Characterization of Cdk5 Kinase Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Protocols for Characterization of Cdk5 Kinase Activity [pubmed.ncbi.nlm.nih.gov]
- 12. Characterization of CDK(5) inhibitor, 20-223 (aka CP668863) for colorectal cancer therapy - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Proper Disposal Procedures for CDK5 Inhibitor 20-223]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2935848#cdk5-inhibitor-20-223-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com